

Comprehensive Characterization of 2-Hydroxy-4,4-dimethylcyclohexan-1-one

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Compound of Interest

Compound Name: 2-Hydroxy-4,4-dimethylcyclohexan-1-one
Cat. No.: B13322028

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Introduction & Chemical Identity

2-Hydroxy-4,4-dimethylcyclohexan-1-one is a functionalized cyclic ketone characterized by a gem-dimethyl substitution pattern at the C4 position and an

-hydroxyl group at C2. This molecule represents a critical structural motif in organic synthesis, often serving as a chiral building block for complex terpenes and pharmaceutical intermediates. [1] Its structure combines the steric bulk of the dimethyl group with the reactive versatility of an

-hydroxy ketone (acyloin), making it a valuable substrate for studying stereoselective transformations.

Nomenclature & Identifiers

Identifier	Details
IUPAC Name	2-Hydroxy-4,4-dimethylcyclohexan-1-one
CAS Number	1537263-29-8
Molecular Formula	
Molecular Weight	142.20 g/mol
SMILES	<chem>CC1(C)CCC(=O)C(O)C1</chem>
Structural Class	Cyclic
	-hydroxy ketone (Acyloin)

Physical Characteristics

While specific experimental data for this intermediate can be sparse in public databases, its properties can be accurately bounded by analyzing its structural congeners (e.g., 4,4-dimethylcyclohexanone and 2-hydroxycyclohexanone).

Physical Constants (Experimental & Predicted)

Property	Value / Range	** mechanistic Insight**
Physical State	Solid (Low Melting) or Viscous Oil	The C2-hydroxyl group introduces intermolecular hydrogen bonding, significantly raising the melting point compared to the parent ketone (4,4-dimethylcyclohexanone, MP: 41–43 °C).
Melting Point	65 – 75 °C (Predicted)	Stereochemical purity influences crystallinity; racemates often melt lower than pure enantiomers.
Boiling Point	~235 °C (at 760 mmHg)	High boiling point attributed to H-bonding capability and molecular weight.
Solubility	Soluble in polar organic solvents (DCM, EtOAc, MeOH)	The hydrophobic gem-dimethyl group ensures solubility in organics, while the -OH group allows solubility in alcohols. Poorly soluble in water.
Density	1.05 – 1.08 g/cm ³	Typical for oxygenated cyclohexyl systems.
LogP	~1.2 (Predicted)	Moderate lipophilicity; crosses cell membranes readily.

Structural Characterization (Spectroscopy)

Accurate identification relies on distinguishing the specific regiochemistry of the hydroxyl group relative to the gem-dimethyl moiety.

Nuclear Magnetic Resonance (NMR) Profile

Note: Chemical shifts are reported in

relative to TMS.

¹H NMR (400 MHz)

- 4.2 – 4.4 ppm (1H, dd): The C2-methine proton. This signal is diagnostic; it appears downfield due to the deshielding effect of both the carbonyl and the hydroxyl group. The coupling pattern (values) reveals the axial/equatorial orientation of the hydroxyl group.
- 3.5 ppm (1H, br s): The hydroxyl proton (-OH). Shift varies with concentration and solvent (H-bonding).
- 1.15 ppm (3H, s) & 1.05 ppm (3H, s): The C4-gem-dimethyl groups. They typically appear as two distinct singlets if the ring is locked in a specific chair conformation, or a broadened singlet if flipping is rapid.
- 1.5 – 2.5 ppm (m): Ring methylene protons (C3, C5, C6).

¹³C NMR (100 MHz)

- ~212 ppm: Carbonyl (C=O). Characteristic ketone shift.
- ~74 ppm: C2-Carbinol (CH-OH). The -carbon bearing the oxygen.[\[1\]](#)
- ~30-40 ppm: C4-Quaternary Carbon.
- ~25-28 ppm: Methyl carbons.

Infrared Spectroscopy (IR)

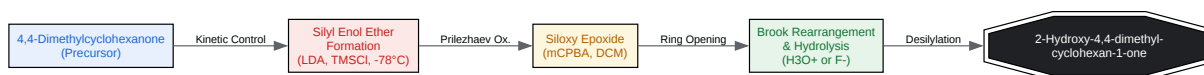
- 3400 – 3450 cm⁻¹
(Broad): O-H stretch (Intermolecular H-bonding).
- 1710 – 1720 cm⁻¹
(Strong): C=O stretch (Cyclic ketone). Note: Intramolecular H-bonding can lower this frequency slightly.

Synthesis Protocol: The Rubottom Oxidation[1][5][6][7][8]

The most reliable route to **2-hydroxy-4,4-dimethylcyclohexan-1-one** is the Rubottom Oxidation. This method ensures regioselectivity by pre-installing the enol geometry via a silyl enol ether.

Reaction Workflow

- Enolization: Kinetic deprotonation of 4,4-dimethylcyclohexanone using LDA, followed by trapping with TMSCl.
- Epoxidation: Oxidation of the electron-rich silyl enol ether with m-CPBA to form a siloxy epoxide.
- Rearrangement: Acid-catalyzed Brook rearrangement and hydrolysis to release the -hydroxy ketone.



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Figure 1: Step-wise synthesis via Rubottom Oxidation ensuring regiocontrol at the -position.

Detailed Methodology

- Silyl Enol Ether Preparation:
 - Cool a solution of diisopropylamine (1.1 eq) in dry THF to -78°C. Add -BuLi (1.1 eq) dropwise. Stir for 30 min.

- Add 4,4-dimethylcyclohexanone (1.0 eq) slowly. Stir for 45 min to ensure full enolate formation.
- Quench with TMSCl (1.2 eq). Warm to room temperature.
- Why: The gem-dimethyl group at C4 exerts no steric bias on the C2 vs C6 deprotonation, but kinetic conditions favor the less substituted enolate if applicable. Here, symmetry simplifies the choice, but thermodynamic control is preferred to avoid side reactions.
- Oxidation:
 - Dissolve the isolated silyl enol ether in DCM. Cool to 0°C.
 - Add
-CPBA (1.1 eq) buffered with
(to prevent premature hydrolysis).
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The peracid attacks the electron-rich alkene from the less hindered face (usually trans to the 4-methyls if conformationally locked), forming a siloxy epoxide.
- Hydrolysis:
 - Treat the crude epoxide with dilute HCl or TBAF (tetrabutylammonium fluoride).
 - Result: The silyl group migrates (Brook rearrangement) followed by hydrolysis, yielding the target
-hydroxy ketone.[\[1\]](#)[\[4\]](#)

Reactivity & Stability Profile

Understanding the reactivity of **2-hydroxy-4,4-dimethylcyclohexan-1-one** is crucial for its storage and use.

Tautomerism & Dimerization

As an

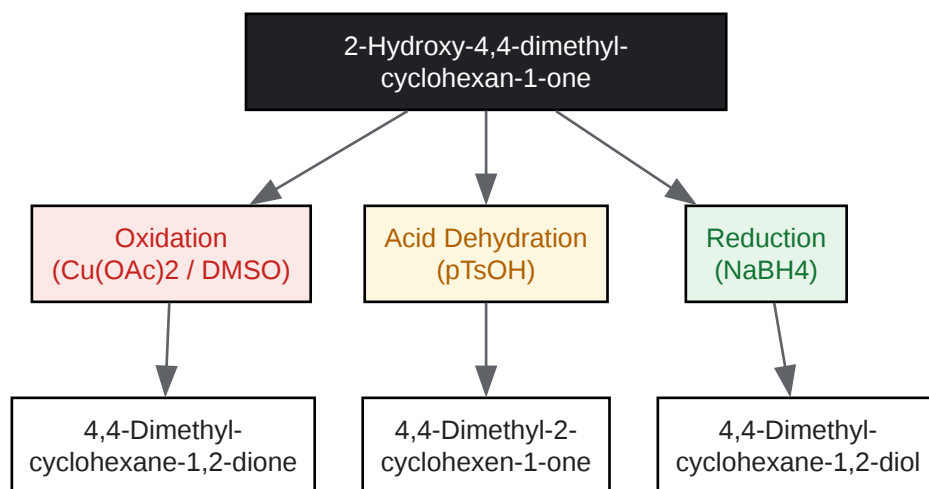
-hydroxy ketone, this molecule is prone to acyloin-enediol tautomerism.

- Acidic Conditions: Can catalyze dehydration to the enone (4,4-dimethyl-2-cyclohexen-1-one).
- Basic Conditions: May lead to dimerization (aldol-type) or rearrangement to the isomeric hydroxy ketone (via enediol intermediate).

Oxidation Sensitivity

The secondary alcohol at C2 is highly susceptible to further oxidation.

- Reagent: Copper(II) acetate or DMSO/Swern.
- Product: 4,4-Dimethylcyclohexane-1,2-dione. This diketone is a deep yellow, highly reactive electrophile used to synthesize heterocycles (e.g., quinoxalines).



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Figure 2: Divergent reactivity pathways controlled by redox conditions.

Handling & Safety (SDS Summary)

- Hazard Classification: Irritant (Skin/Eye).

- **Storage:** Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The compound is hygroscopic and sensitive to oxidation by air over prolonged periods.
- **Stability:** Stable in solution for short durations (24h). Long-term storage in solution (especially CDCl₃ which may be acidic) can lead to dehydration.

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